Comparative Guide: Mass Spectrometry Fragmentation of 5-Bromo-2-ethoxyphenol

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Compound of Interest	
Compound Name:	*5-Bromo-2-ethoxyphenol*
CAS No.:	*1216091-73-4*
Cat. No.:	*B1445317*

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Executive Summary

Compound: **5-Bromo-2-ethoxyphenol** CAS Registry Number: 1216091-73-4 Molecular Formula:

Exact Mass: 215.9786 (for

), 217.9765 (for

)

This technical guide provides a structural analysis of the mass spectrometry (MS) fragmentation patterns of **5-Bromo-2-ethoxyphenol**. It is designed for researchers requiring unambiguous identification of this compound against structural isomers (e.g., 4-bromo-2-ethoxyphenol) and homologous analogs (e.g., 5-bromo-2-methoxyphenol).

The fragmentation behavior of **5-Bromo-2-ethoxyphenol** under Electron Ionization (EI) is governed by three primary mechanistic pillars:

- Isotopic Signature: The characteristic 1:1 doublet of the bromine atom.

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- Ethoxy Rearrangement: The diagnostic loss of ethylene (

) via the McLafferty-like rearrangement.

- Phenolic Degradation: Subsequent loss of carbon monoxide (CO) and halogen radicals.

Experimental Protocol (Standardized)

To ensure reproducibility and valid comparison with library spectra, the following experimental conditions are recommended. This protocol is self-validating through the observation of the internal standard and the bromine isotopic ratio.

GC-MS Configuration

- Ionization Mode: Electron Ionization (EI)[1]
- Electron Energy: 70 eV (Standard for spectral library comparison)[1]
- Source Temperature: 230 °C
- Transfer Line Temperature: 280 °C
- Column: 5% Phenyl-methylpolysiloxane (e.g., DB-5ms, HP-5ms), 30m x 0.25mm ID x 0.25µm film.
- Carrier Gas: Helium at 1.0 mL/min (constant flow).

Quality Control Check

- System Suitability: Inject a standard mix containing 4-bromophenol. Verify the intensity ratio of m/z 172 to 174 is approximately 1:1 (

  10%) to confirm correct mass analyzer response to bromine isotopes.

Fragmentation Analysis & Mechanism

The Molecular Ion ( )

The mass spectrum is dominated by the molecular ion cluster due to the stability of the aromatic ring.

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- m/z 216: Molecular ion containing

  .

- m/z 218: Molecular ion containing

  .

- Observation: These peaks appear with roughly equal intensity (1:1 ratio), serving as the primary confirmation of a mono-brominated species.

Primary Pathway: The Ethoxy Rearrangement (Diagnostic)

Unlike methoxy-substituted phenols (anisoles), ethoxy-substituted phenols undergo a specific McLafferty-like rearrangement involving the ethyl group.

- Mechanism: A hydrogen atom from the

  -carbon of the ethoxy group migrates to the ring oxygen (or ortho position), followed by the expulsion of a neutral ethylene molecule (

).

- Mass Shift: Loss of 28 Da.

- Resulting Ion: A radical cation of 5-bromocatechol (m/z 188/190).

- Significance: This pathway is highly diagnostic for ethoxy groups. Methoxy analogs cannot lose ethylene and instead lose a methyl radical (15 Da).

Secondary Pathways

- -Cleavage (Minor): Direct cleavage of the ethyl group's C-C bond yields a loss of a methyl radical (

  , 15 Da).

  - Fragments: m/z 201/203.

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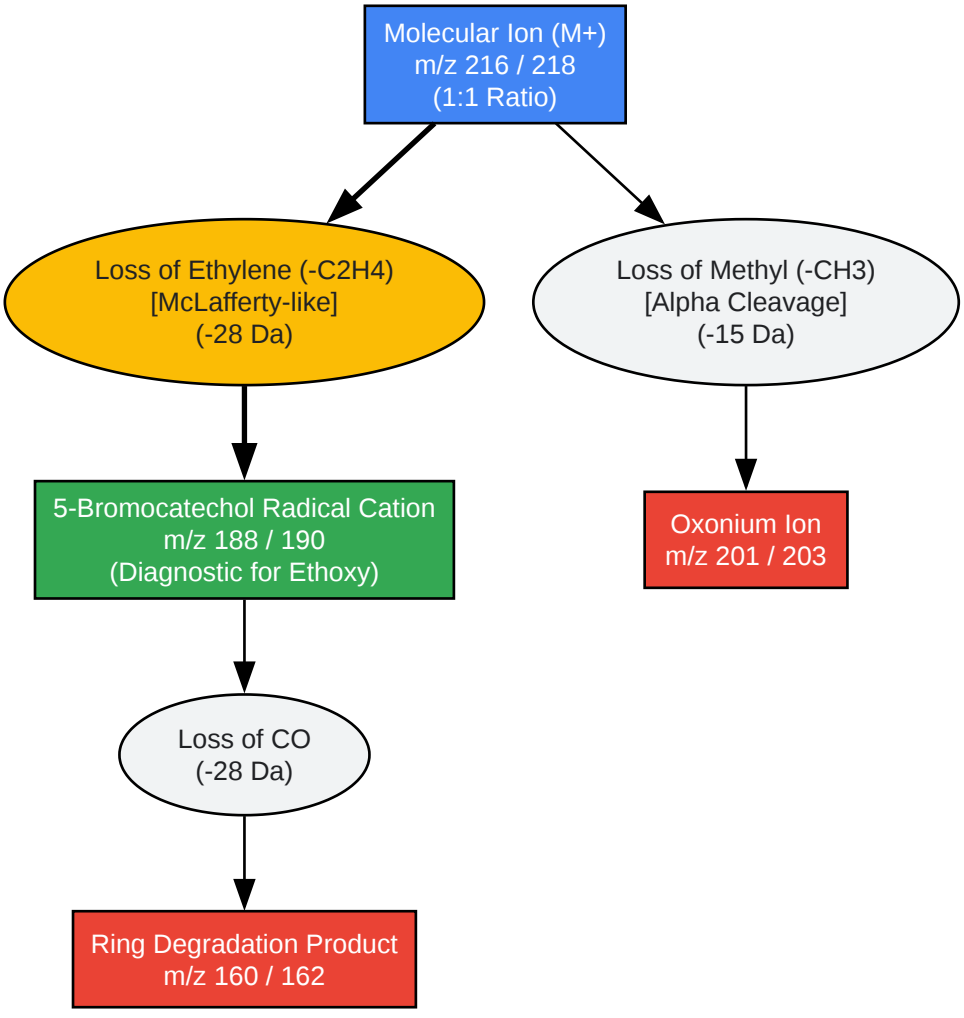
- Note: This is typically less intense than the ethylene loss in ethyl aryl ethers.

- Carbon Monoxide Loss: The resulting catechol ion (m/z 188/190) further degrades by losing CO (28 Da).
  - Fragments: m/z 160/162.
- Bromine Loss: Homolytic cleavage of the C-Br bond releases a bromine radical (79/81 Da).
  - Fragments: m/z 137 (from m/z 216/218 parent).

Visualization of Fragmentation Pathways[1][2][3]

The following diagram illustrates the mechanistic flow from the molecular ion to the key diagnostic fragments.



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Caption: Mechanistic fragmentation tree for **5-Bromo-2-ethoxyphenol** under 70 eV Electron Ionization.

Comparative Analysis: Differentiating Alternatives

To confidently identify **5-Bromo-2-ethoxyphenol**, one must distinguish it from its closest structural relatives.

Comparison with Homolog: 5-Bromo-2-methoxyphenol

The methoxy analog is the most common confusion point. The key differentiator is the alkyl loss channel.

Feature	**5-Bromo-2-**ethoxy**phenol**	**5-Bromo-2-**methoxy**phenol**
Precursor Ion	m/z 216 / 218	m/z 202 / 204
Primary Loss	-28 Da (Ethylene) m/z 188/190	-15 Da (Methyl) m/z 187/189
Mechanism	McLafferty Rearrangement (H-transfer)	Radical Cleavage (Direct break)
Base Peak Origin	Often the catechol ion (m/z 188/190)	Often the molecular ion or [M-CH3]+

Comparison with Isomer: 4-Bromo-2-ethoxyphenol

Differentiation between positional isomers (4-bromo vs. 5-bromo) by MS alone is challenging because the primary fragmentation channels (ethoxy group loss) are identical.

- Mass Spectrum: Both will show M+ at 216/218 and the Ethylene loss peak at 188/190.
- Differentiation Strategy:
  - Retention Time: These isomers will have slightly different boiling points and polarities. On a standard non-polar column (DB-5), the 4-bromo isomer typically elutes at a different time

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than the 5-bromo isomer. Recommendation: Use a reference standard for retention time mapping.

- Ortho-Effect: In **5-bromo-2-ethoxyphenol**, the bromine is meta to the ethoxy group. In 4-bromo, it is para. While subtle, the "Ortho Effect" (interaction between substituents on C1 and C2) is primarily driven by the Ethoxy and Hydroxyl groups (which are ortho in both). Therefore, chromatographic separation is required for definitive assignment between these two.

Decision Logic for Identification

Use this workflow to validate the identity of an unknown peak suspected to be **5-Bromo-2-ethoxyphenol**.

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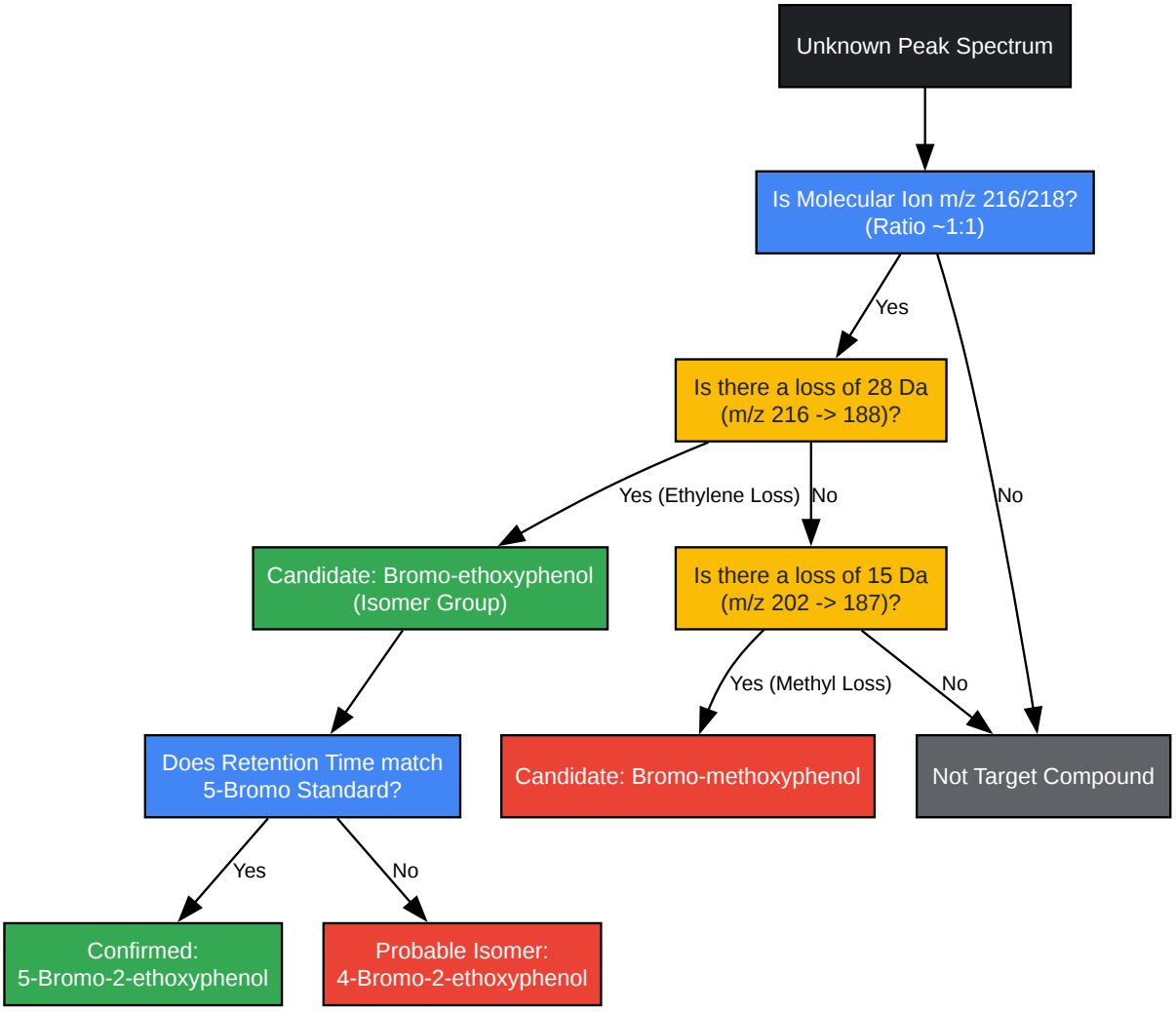

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Caption: Logical workflow for distinguishing **5-Bromo-2-ethoxyphenol** from analogs and isomers.

References

- NIST Mass Spectrometry Data Center.Standard Reference Database 1A v17. National Institute of Standards and Technology.[2][3][4] (General fragmentation rules for phenolic ethers). [Link]

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